

Voclosporin and Menstrual Disorder Cases: Key Data

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Compound Focus: Voclosporin

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The table below summarizes the quantitative data from a pharmacovigilance study that identified menstrual disorder as a significant adverse event signal [1] [2] [3].

Adverse Event (Preferred Term)	Case Reports (n)	ROR	95% CI Lower Limit	Data Source & Period
Menstrual disorder	7	5.82	> 1.0	FAERS database (2021 Q1 - 2024 Q2)
Acute pulmonary oedema	3	4.16	> 1.0	FAERS database (2021 Q1 - 2024 Q2)

Key Findings for Researchers [1] [2]:

- Signal Strength:** The Reporting Odds Ratio (ROR) of 5.82 indicates a positive safety signal, meaning menstrual disorders were reported over five times more frequently with **voclosporin** than with other drugs in the database.
- Novelty:** The study classified menstrual disorder as an **"unexpected signal"**, as it is not currently listed on the official drug label [1].
- Time to Onset:** Nearly one-third of all **voclosporin**-associated adverse events occurred within the first month of treatment initiation. The median time to onset for all AEs was 99 days (IQR: 28-289 days) [1].

Experimental Protocol: FAERS Data Mining

The identified signal was generated through a disproportionality analysis of the FDA Adverse Event Reporting System (FAERS) database. Here is the detailed methodology [1] [2]:

1. Data Extraction and Cleaning

- **Source:** Public FAERS database reports from 2021 Q1 to 2024 Q2.
- **Drug Identification:** Searched for "**Voclosporin**" and its trade name "LUPKYNIS".
- **Case Selection:** Included only reports where **voclosporin** was designated as the "**Primary Suspect (PS)**" drug to enhance causal inference.
- **Data Processing:** Removed duplicate reports by following FDA recommendations, keeping the most recent report for a given case.

2. Adverse Event Coding and Classification

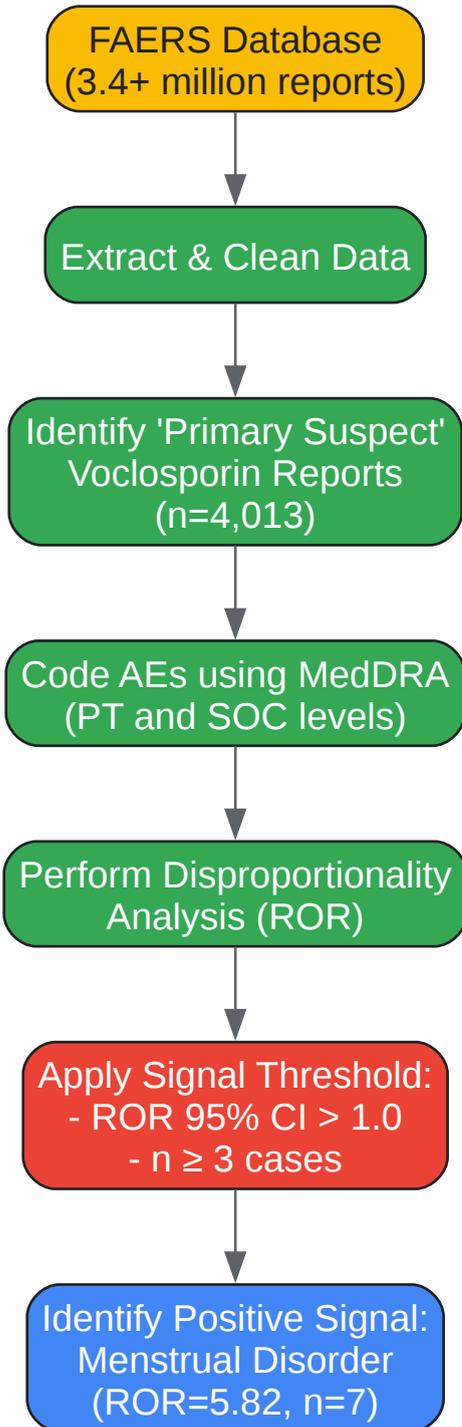
- **Terminology:** Used the **Medical Dictionary for Regulatory Activities (MedDRA)** to standardize adverse event terms.
- **Analysis Levels:** Analyzed signals at both the **Preferred Term (PT)** level (specific event name, e.g., "menstrual disorder") and the **System Organ Class (SOC)** level (e.g., "Reproductive system disorders").

3. Statistical Analysis: Disproportionality Analysis

- **Algorithm:** Employed the **Reporting Odds Ratio (ROR)** to quantify the strength of association between **voclosporin** and reported events.
- **Signal Threshold:** A signal was considered statistically significant if the **lower bound of the 95% confidence interval (CI) for the ROR exceeded 1.0** and there were **at least 3 case reports** for the event.
- **Calculation:**
 - $ROR = (a/c) / (b/d)$
 - Where:
 - a = number of reports with **voclosporin** and the specific AE (e.g., menstrual disorder)
 - b = number of reports with other drugs and the specific AE
 - c = number of reports with **voclosporin** and other AEs
 - d = number of reports with other drugs and other AEs

Pharmacovigilance Signal Detection Workflow

The following diagram illustrates the logical workflow of the disproportionality analysis used in this study to detect the safety signal.



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Context and Clinical Relevance for Researchers

- **Drug Background:** **Voclosporin** is a novel calcineurin inhibitor approved for adult active lupus nephritis (LN). It inhibits T-cell activation and stabilizes podocytes [1] [4].
- **Overall Safety Profile:** This finding should be interpreted within the broader safety context of **voclosporin**. Clinical trials and the same pharmacovigilance study identified other more common adverse events, such as **decreased GFR, hypertension, headache, and diarrhea** [1] [5]. The drug also carries a **Boxed Warning for malignancies and serious infections** [5].
- **Demographic Note:** The FAERS case series for **voclosporin** was predominantly female (84.0%), which is expected given the patient population for lupus nephritis [1].

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